

Comparative analysis of Rutacridone and Rutacridone epoxide

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Compound of Interest

Compound Name: Rutacridone

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Comparative Analysis: Rutacridone vs. Rutacridone Epoxide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **Rutacridone** and its metabolite, **Rutacridone** epoxide. Both are naturally occurring acridone alkaloids found in plants of the Rutaceae family, notably *Ruta graveolens*. This comparison focuses on their physicochemical properties, biological activities, and mechanisms of action, supported by experimental data to aid in research and drug development.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of **Rutacridone** and **Rutacridone** epoxide is crucial for predicting their behavior in biological systems. The key difference in their structure is the presence of an epoxide ring in the latter, which significantly influences its reactivity and biological profile.

Property	Rutacridone	Rutacridone Epoxide
Chemical Formula	C ₁₉ H ₁₇ NO ₃ [1][2]	C ₁₉ H ₁₇ NO ₄
Molecular Weight	307.34 g/mol [1][2]	323.34 g/mol
Appearance	Solid powder[1]	-
Melting Point	161 - 162 °C[2]	-
Solubility	Soluble in organic solvents like DMSO and ethanol.	Predicted water solubility of 0.97 g/L.
InChI Key	FHAGACMCMQYSNX-UHFFFAOYSA-N[1]	YXQGLAPCZDYVLL-UHFFFAOYSA-N

Biological Activities: A Comparative Overview

The biological activities of **Rutacridone** and **Rutacridone** epoxide differ significantly, primarily due to the high reactivity of the epoxide functional group.

Mutagenicity

A critical distinction between the two compounds lies in their mutagenic potential.

- **Rutacridone** epoxide is a direct-acting mutagen.[3] This means it can directly interact with DNA and cause mutations without the need for metabolic activation.
- **Rutacridone**, in contrast, is a promutagen. It requires metabolic activation to exert its mutagenic effects. Evidence strongly suggests that **Rutacridone** is metabolized in the liver to **Rutacridone** epoxide, which is the ultimate mutagenic species.

Antifungal and Algicidal Activity

Rutacridone epoxide has demonstrated potent biological activity against various fungi and algae.

- **Rutacridone** epoxide exhibits potent and selective algicidal activity against the blue-green alga *Oscillatoria perornata*. [3] It also shows significantly higher antifungal activity than commercial fungicides like captan and benomyl against several plant pathogenic fungi,

including *Colletotrichum fragariae*, *C. gloeosporioides*, *C. acutatum*, *Botrytis cinerea*, and *Fusarium oxysporum*.^[3]

- Quantitative data on the antifungal and algicidal activities of **Rutacridone** is less readily available in the literature, making a direct comparison of potency challenging. However, the promutagenic nature of **Rutacridone** suggests that its biological activities might be linked to its metabolic conversion to the more reactive epoxide.

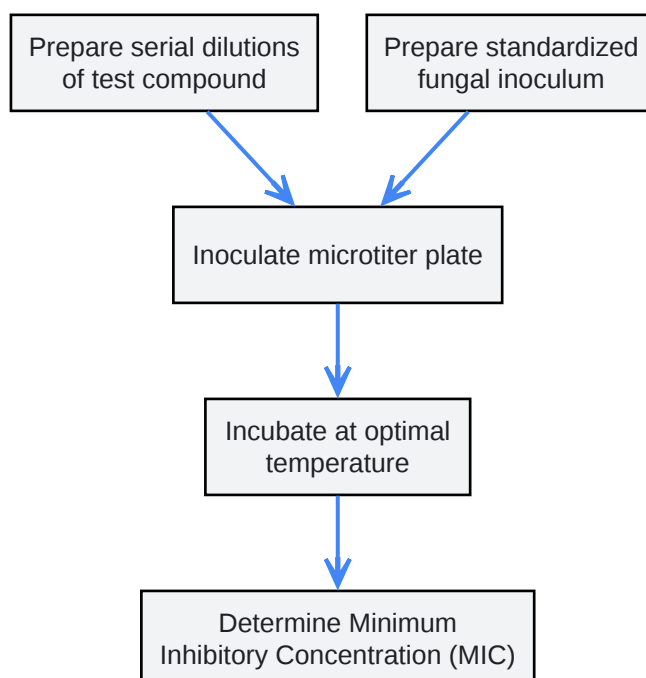
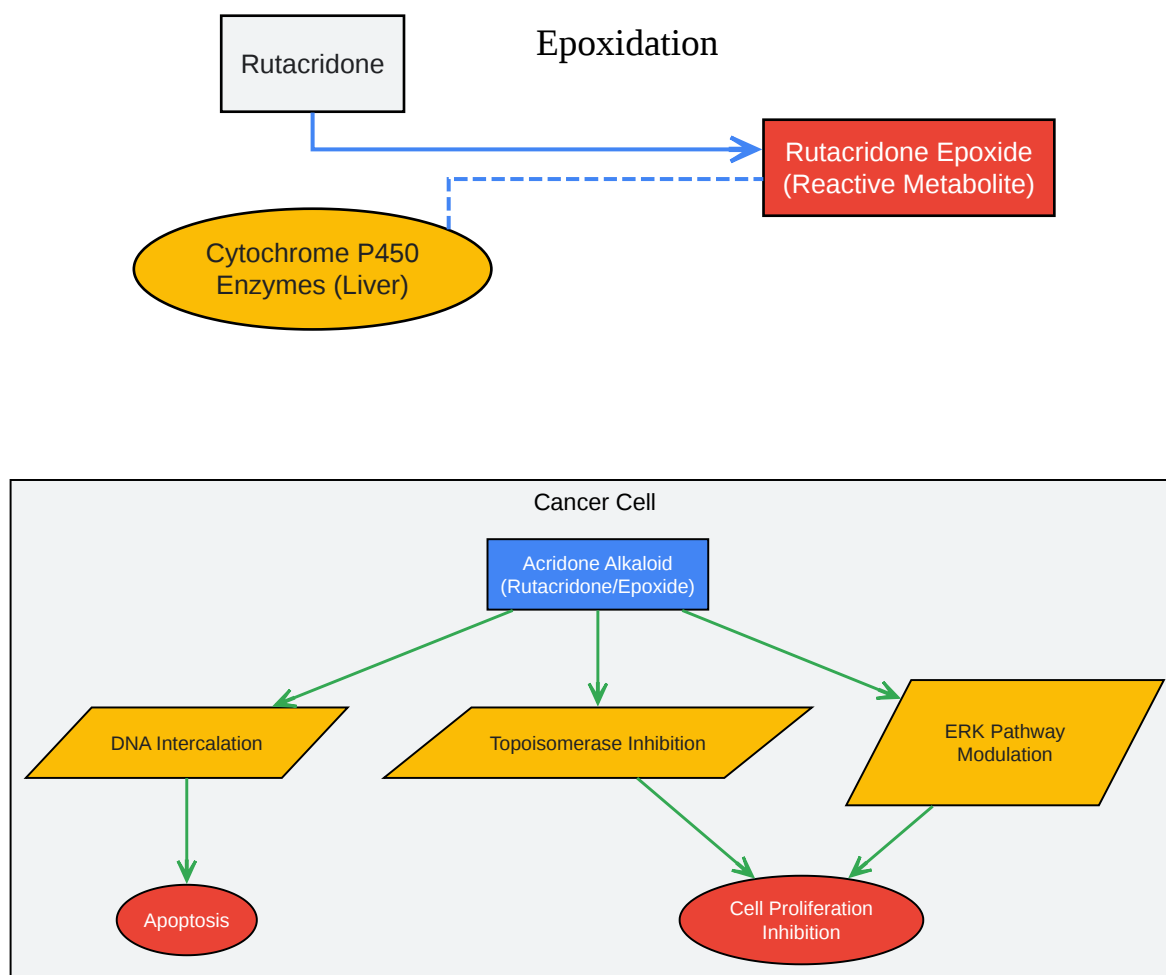
Anticancer Activity

Acridone alkaloids, as a class, are known for their potential anticancer properties.^{[4][5][6]} Their planar structure allows them to intercalate with DNA, and they can inhibit key enzymes involved in cell proliferation such as topoisomerases.^{[4][6]} Some acridone derivatives have been shown to induce apoptosis and inhibit cancer cell proliferation by modulating signaling pathways like the ERK pathway.^[7] While specific studies on the anticancer mechanisms of **Rutacridone** and **Rutacridone** epoxide are limited, their structural similarity to other anticancer acridones suggests they may share similar mechanisms of action.

Mechanisms of Action

Metabolic Activation of Rutacridone

The conversion of **Rutacridone** to **Rutacridone** epoxide is a critical step in its bioactivation. This metabolic process, likely mediated by cytochrome P450 enzymes in the liver, transforms the relatively stable **Rutacridone** into the highly reactive epoxide.



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